

4-Methoxydiphenylmethane CAS number and properties

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Compound of Interest

Compound Name: 4-Methoxydiphenylmethane

Cat. No.: B1215653

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Technical Guide: 4-Methoxydiphenylmethane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Methoxydiphenylmethane** (CAS No: 834-14-0), a diarylmethane derivative. The document details its physicochemical properties, spectroscopic data, and safety information, presenting quantitative data in structured tables for ease of reference. While specific experimental protocols for the synthesis of **4-Methoxydiphenylmethane** are not extensively documented in publicly available literature, a plausible synthetic route based on established organic chemistry principles is proposed, complete with a detailed workflow diagram. To date, there is a notable absence of published research on the biological activity and potential signaling pathways of **4-Methoxydiphenylmethane**. This guide serves as a foundational resource for researchers interested in the potential applications of this compound and highlights areas for future investigation, particularly in the realms of medicinal chemistry and materials science.

Introduction

4-Methoxydiphenylmethane, also known as 1-methoxy-4-(phenylmethyl)benzene, is an organic compound featuring a diphenylmethane core with a methoxy group substituent on one of the phenyl rings. The diphenylmethane scaffold is a common structural motif in a variety of biologically active molecules and functional materials. The presence of the methoxy group can

significantly influence the electronic properties, lipophilicity, and metabolic stability of the molecule, making its derivatives of interest in drug discovery and materials science. This guide aims to consolidate the available technical data for **4-Methoxydiphenylmethane** to support further research and development.

Physicochemical and Spectroscopic Properties

The fundamental properties of **4-Methoxydiphenylmethane** are summarized in the tables below, providing a concise reference for laboratory use.

Table 1: Physicochemical Properties of 4-Methoxydiphenylmethane

Property	Value	Source
CAS Number	834-14-0	[1]
Molecular Formula	C ₁₄ H ₁₄ O	[1]
Molecular Weight	198.26 g/mol	[1]
Appearance	Not specified	
Melting Point	Not specified	
Boiling Point	Not specified	
Density	Not specified	
Solubility	Not specified	

Table 2: Spectroscopic Data for 4-Methoxydiphenylmethane

Data Type	Key Characteristics	Source
¹³ C NMR	Spectra available	[1]
GC-MS	Spectra available	[1]
IR Spectra	Spectra available	[1]

Synthesis of 4-Methoxydiphenylmethane

While a specific, detailed experimental protocol for the synthesis of **4-Methoxydiphenylmethane** is not readily available in the reviewed literature, a plausible and efficient method is the Friedel-Crafts alkylation of anisole with benzyl chloride. This reaction is a classic method for the formation of carbon-carbon bonds between an aromatic ring and an alkyl halide, catalyzed by a Lewis acid.

Proposed Experimental Protocol: Friedel-Crafts Alkylation

Materials:

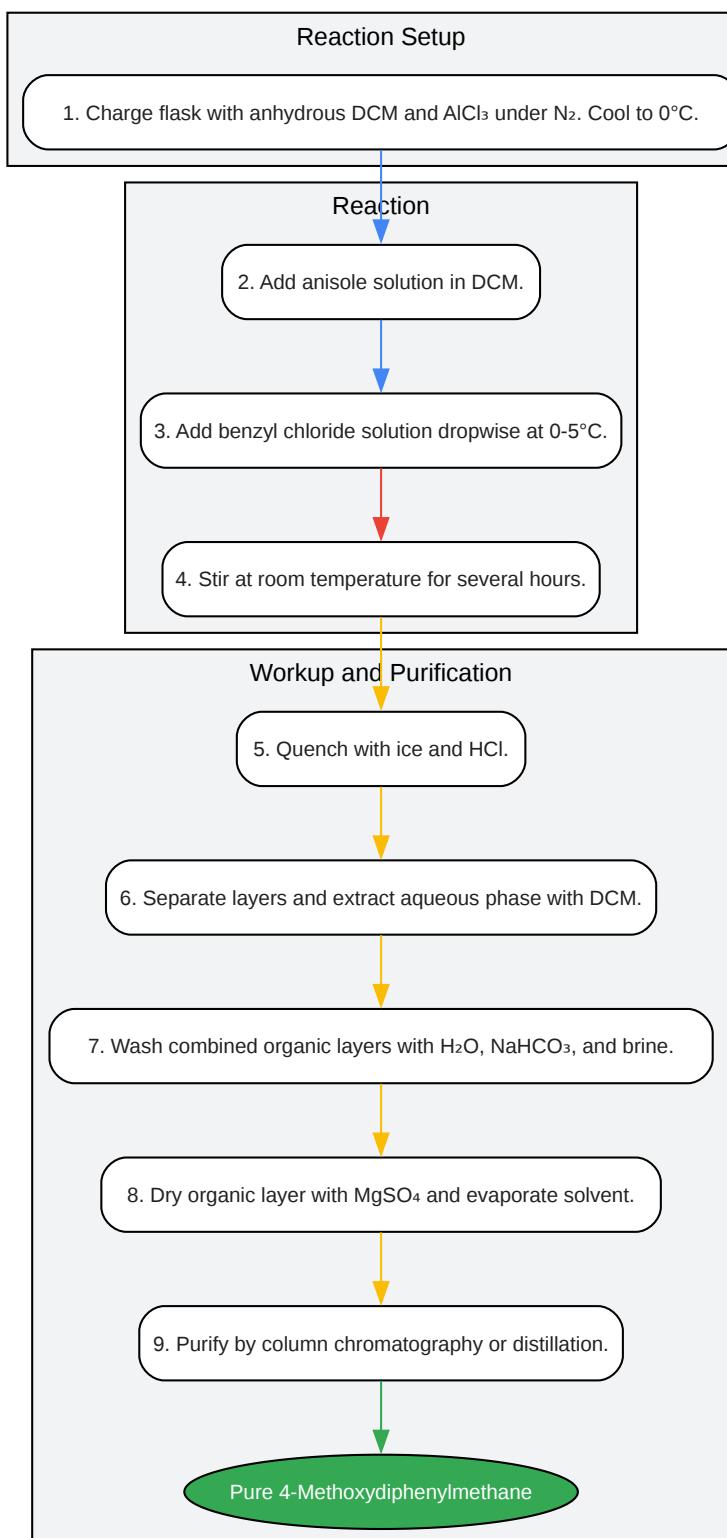
- Anisole
- Benzyl chloride
- Anhydrous aluminum chloride (AlCl_3) or another suitable Lewis acid (e.g., FeCl_3 , ZnCl_2)
- Anhydrous dichloromethane (DCM) or another suitable inert solvent
- Hydrochloric acid (HCl), aqueous solution (e.g., 1M)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and equipment for inert atmosphere reactions

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with anhydrous dichloromethane and anhydrous aluminum chloride under a nitrogen atmosphere. The mixture is cooled in an ice bath.

- **Addition of Reactants:** A solution of anisole in anhydrous dichloromethane is added to the flask. Subsequently, a solution of benzyl chloride in anhydrous dichloromethane is added dropwise from the dropping funnel over a period of 30-60 minutes, maintaining the temperature at 0-5 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours until the reaction is complete (monitoring by TLC is recommended).
- **Workup:** The reaction is quenched by carefully pouring the mixture over crushed ice and 1M HCl. The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed successively with water, saturated sodium bicarbonate solution, and brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure **4-Methoxydiphenylmethane**.

Proposed Synthesis Workflow for 4-Methoxydiphenylmethane

[Click to download full resolution via product page](#)Proposed Synthesis Workflow for **4-Methoxydiphenylmethane**

Biological Activity and Signaling Pathways

A thorough review of the scientific literature reveals a significant lack of data on the biological activity of **4-Methoxydiphenylmethane**. There are no published studies detailing its pharmacological effects, mechanism of action, or potential therapeutic applications. Consequently, no signaling pathways involving this compound have been elucidated.

While some related compounds containing a methoxyphenyl moiety have been investigated for various biological activities, such as anticancer and anti-inflammatory properties, it is crucial to note that these findings cannot be extrapolated to **4-Methoxydiphenylmethane** without direct experimental evidence. The specific biological profile of **4-Methoxydiphenylmethane** remains an open area for future research.

Safety Information

Based on available safety data sheets, **4-Methoxydiphenylmethane** is associated with several hazard classifications. It is essential to handle this compound with appropriate personal protective equipment in a well-ventilated area.

Table 3: GHS Hazard and Precautionary Statements

Hazard Statement	Description	Source
H315	Causes skin irritation	[2]
H318	Causes serious eye damage	[2]
H335	May cause respiratory irritation	[2]

Precautionary Statement	Description	Source
P261	Avoid breathing dust/mist/spray	[2]
P264	Wash skin thoroughly after handling	[2]
P271	Use only outdoors or in a well-ventilated area	[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[2]
P302+P352	IF ON SKIN: Wash with plenty of soap and water	[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

Conclusion and Future Directions

4-Methoxydiphenylmethane is a well-defined chemical entity with established physicochemical and spectroscopic properties. While its synthesis can be readily achieved through standard organic chemistry reactions such as Friedel-Crafts alkylation, there is a clear gap in the scientific literature regarding its biological effects. The lack of data on its bioactivity presents an opportunity for researchers in drug discovery and medicinal chemistry to explore its potential as a novel scaffold or lead compound. Future studies should focus on a systematic evaluation of its pharmacological profile, including its cytotoxicity, and potential interactions with various biological targets. Such investigations will be crucial in determining whether **4-Methoxydiphenylmethane** or its derivatives hold any promise for therapeutic development.

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